

Personal protective equipment for handling (2-(Trifluoromethyl)pyridin-4-yl)methanol

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Compound of Interest

Compound Name: (2-(Trifluoromethyl)pyridin-4-yl)methanol

Cat. No.: B160113

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Essential Safety and Handling Guide for (2-(Trifluoromethyl)pyridin-4-yl)methanol

This guide provides immediate and essential safety protocols, operational instructions, and disposal plans for handling (2-(Trifluoromethyl)pyridin-4-yl)methanol. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Hazard Identification and Classification

(2-(Trifluoromethyl)pyridin-4-yl)methanol is classified with the following hazards:

- Acute Toxicity, Oral (Harmful): Harmful if swallowed.[1]
- Skin Irritation: Causes skin irritation.[1][2]
- Serious Eye Irritation: Causes serious eye irritation.[1][2]
- Respiratory Irritation: May cause respiratory irritation.[1][2][3]

Hazard Statement	GHS Classification
H302: Harmful if swallowed	Acute toxicity, oral (Category 4)
H315: Causes skin irritation	Skin corrosion/irritation (Category 2)
H319: Causes serious eye irritation	Serious eye damage/eye irritation (Category 2A)
H335: May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)

Personal Protective Equipment (PPE)

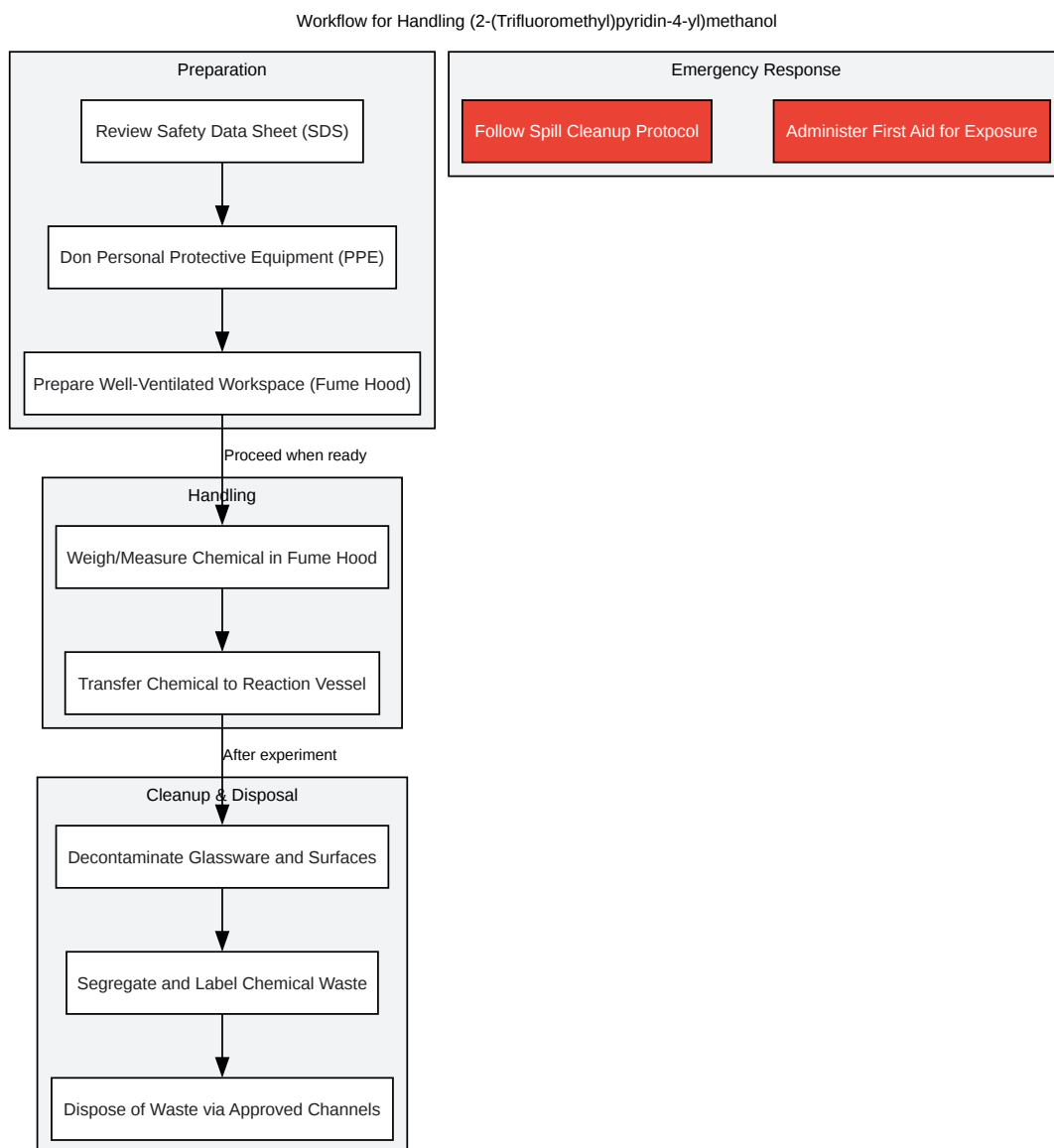
Strict adherence to the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Protection Type	Specification
Eye and Face Protection	Wear chemical safety goggles and a face shield. Use equipment tested and approved under government standards such as NIOSH (US) or EN 166 (EU).[4]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[4] Inspect gloves before use and use proper glove removal technique.[4]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[5] A fume hood is recommended for all handling procedures.[6]
Body Protection	A laboratory coat should be worn.

Operational and Handling Protocol

Adherence to a strict operational workflow is critical for the safe handling of **(2-(Trifluoromethyl)pyridin-4-yl)methanol**. The following diagram outlines the necessary steps

from preparation to disposal.



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Caption: A diagram illustrating the procedural workflow for safely handling (2-(Trifluoromethyl)pyridin-4-yl)methanol.

First Aid Measures

Immediate action is required in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid.[3]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes.[3] Wash clothing before reuse.[3]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes.[3] Remove contact lenses if present and easy to do.[2] Continue rinsing.[2]
Ingestion	Do NOT induce vomiting. Wash out mouth with water.[6] Never give anything by mouth to an unconscious person. Get medical attention immediately.

Storage and Disposal

Proper storage and disposal are crucial to prevent accidents and environmental contamination.

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and strong acids.[3][6]
- Keep the container tightly closed when not in use.[2][3][6]

- Store locked up.[2][3]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[2][5]
- Do not let the product enter drains, other waterways, or soil.[2]
- Contaminated packaging should be treated as the product itself.

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